

Overcoming poor solubility of GSK137647A in aqueous solutions

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Compound of Interest

Compound Name: GSK137647A

Cat. No.: B1672352

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Technical Support Center: GSK137647A Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming the poor aqueous solubility of **GSK137647A**.

Frequently Asked Questions (FAQs)

Q1: What is the documented solubility of **GSK137647A** in common laboratory solvents?

GSK137647A is practically insoluble in water.^{[1][2]} Its solubility has been determined in several organic solvents, which are typically used to prepare concentrated stock solutions.

Data Summary: Solubility of **GSK137647A** in Organic Solvents

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (327.45 mM)	[3][4]
Dimethyl Sulfoxide (DMSO)	61 mg/mL (199.74 mM)	[1]
Dimethyl Sulfoxide (DMSO)	Soluble to 100 mM	
Dimethyl Sulfoxide (DMSO)	≥ 121.6 mg/mL	
Ethanol	Soluble to 50 mM	
Ethanol	10 mg/mL	
Ethanol	≥ 9.49 mg/mL (with ultrasonic)	

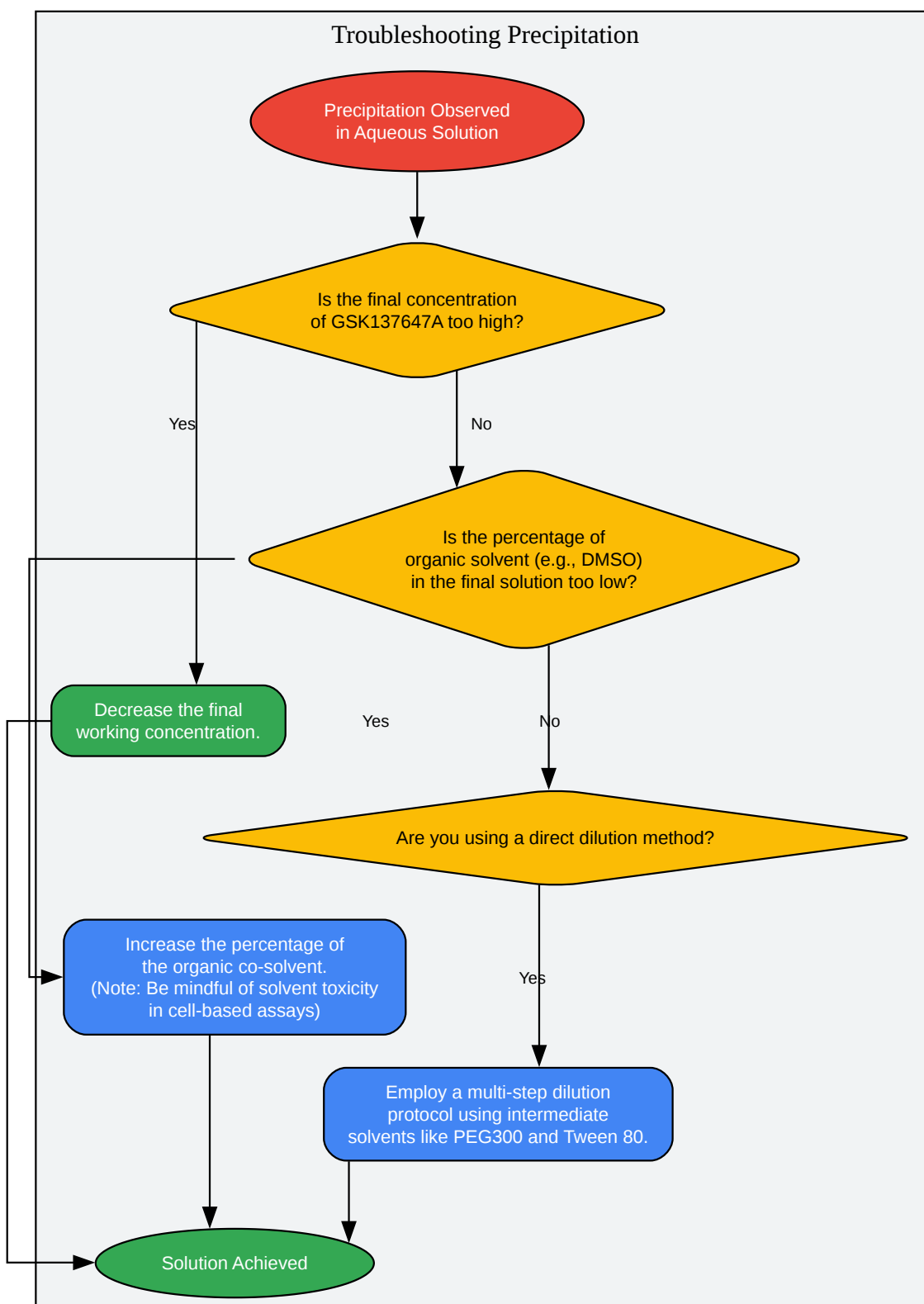
Note: Solubility can be affected by factors such as the purity of the compound, temperature, and the presence of moisture in the solvent. It is recommended to use fresh, anhydrous DMSO for preparing stock solutions, as absorbed moisture can reduce solubility.

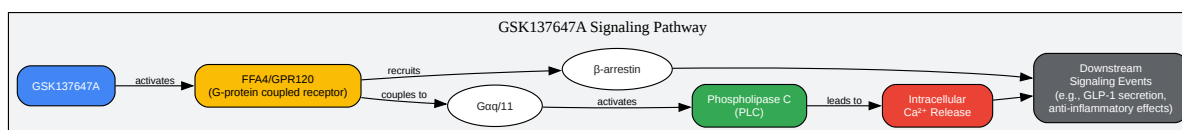
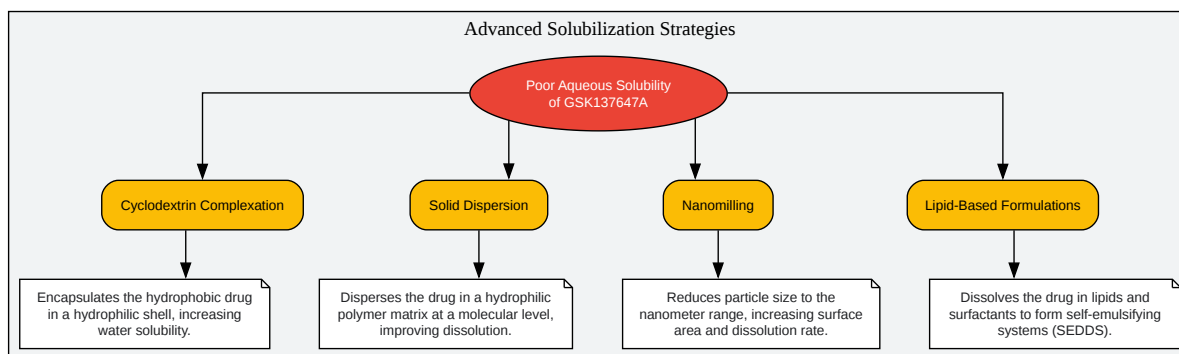
Q2: I dissolved **GSK137647A** in DMSO, but it precipitated when I diluted it into my aqueous buffer (e.g., PBS, cell culture medium). Why is this happening and what can I do?

This is a common issue known as solvent-shifting precipitation. When a concentrated stock of a hydrophobic compound in an organic solvent is diluted into an aqueous medium, the compound's local environment rapidly changes from a favorable organic solvent to an unfavorable aqueous one, causing it to crash out of solution.

Troubleshooting Guide: Precipitation Upon Dilution

If you are observing precipitation of **GSK137647A** when diluting a stock solution into an aqueous buffer, follow this troubleshooting workflow.





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- To cite this document: BenchChem. [Overcoming poor solubility of GSK137647A in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672352#overcoming-poor-solubility-of-gsk137647a-in-aqueous-solutions>]

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